

An In-depth Technical Guide to the Molecular Properties of Benzylpenicillin Benzathine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzylpenicillin Benzathine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular formula and weight of **Benzylpenicillin Benzathine**, a long-acting antibiotic. The information is presented to support research, development, and quality control activities within the pharmaceutical sciences.

Molecular Composition and Weight

Benzylpenicillin benzathine is a salt formed from two molecules of benzylpenicillin (penicillin G) and one molecule of benzathine (N,N'-dibenzylethylenediamine). This combination results in a compound with a significantly longer half-life than benzylpenicillin alone. The molecular properties of the anhydrous and tetrahydrate forms are summarized below.

Data Presentation

Compound/Component	Molecular Formula	Molecular Weight (g/mol)
Benzylpenicillin Benzathine (Anhydrous)	C ₄₈ H ₅₆ N ₆ O ₈ S ₂	909.12[1][2][3][4][5]
Benzylpenicillin Benzathine (Tetrahydrate)	C ₄₈ H ₆₄ N ₆ O ₁₂ S ₂	981.2[6]
Benzylpenicillin (Penicillin G)	C ₁₆ H ₁₈ N ₂ O ₄ S	334.39
Benzathine	C ₁₆ H ₂₀ N ₂	240.34

Experimental Protocols for Molecular Characterization

The determination of the molecular formula and weight of pharmaceutical compounds such as **Benzylpenicillin Benzathine** relies on precise analytical techniques. The following sections detail the methodologies for two fundamental experimental approaches: High-Resolution Mass Spectrometry and Elemental Analysis.

High-Resolution Mass Spectrometry (HRMS) for Molecular Weight and Formula Determination

High-resolution mass spectrometry is a critical tool for the accurate determination of a compound's molecular weight and for confirming its elemental composition.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 1-2 mg of the **Benzylpenicillin Benzathine** reference standard.
 - Dissolve the sample in a suitable solvent, such as a mixture of acetonitrile and water, to a final concentration of approximately 1 mg/mL.
 - Further dilute the stock solution to a concentration of 10-100 µg/mL for infusion.
- Instrumentation and Calibration:
 - Utilize a high-resolution mass spectrometer, such as an Orbitrap or FT-ICR instrument, equipped with an electrospray ionization (ESI) source.
 - Calibrate the instrument using a standard calibration solution appropriate for the desired mass range to ensure high mass accuracy (typically < 5 ppm).
- Data Acquisition:

- Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Acquire mass spectra in positive ion mode, as the basic nitrogen atoms in the molecule are readily protonated.
- Set the instrument to acquire data over a mass-to-charge (m/z) range that will encompass the expected molecular ion, for example, m/z 100-1200.
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$. For the anhydrous form, this would be expected at an m/z of approximately 910.13.
 - Utilize the instrument's software to calculate the exact mass of the molecular ion.
 - Based on the accurate mass measurement, use a formula calculator to confirm the elemental composition ($\text{C}_{48}\text{H}_{57}\text{N}_6\text{O}_8\text{S}_2$ for the $[\text{M}+\text{H}]^+$ ion) within a specified mass tolerance (e.g., ± 5 ppm).

Elemental Analysis for Empirical Formula Verification

Elemental analysis provides the percentage composition of carbon, hydrogen, nitrogen, and sulfur, which is used to verify the empirical formula of **Benzylpenicillin Benzathine**.

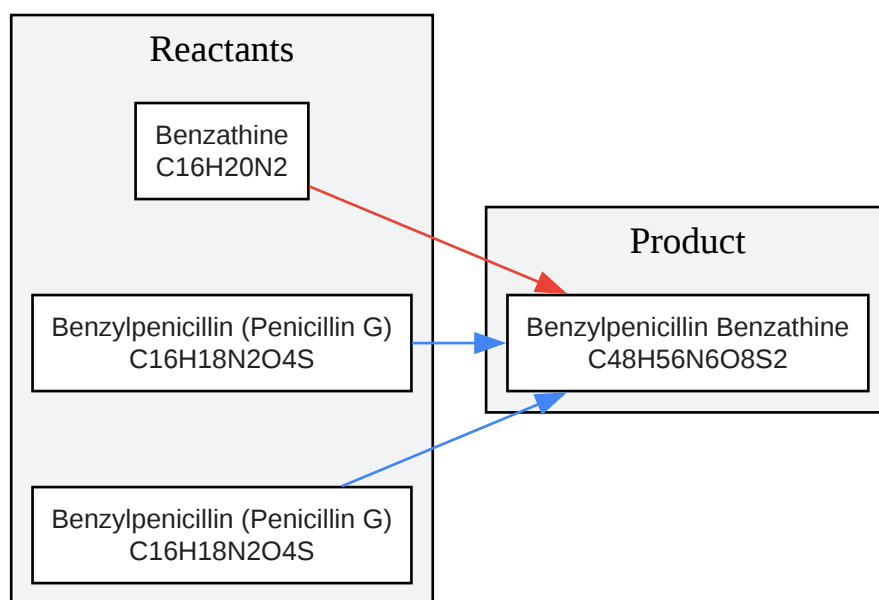
Methodology:

- Sample Preparation:
 - Ensure the sample is homogenous and dry. If necessary, grind the sample to a fine powder and dry it under vacuum to remove any residual solvents or moisture.
 - Accurately weigh 1-3 mg of the prepared sample into a tin capsule using a calibrated microbalance.
- Instrumentation:

- Employ a CHNS elemental analyzer. This instrument uses a combustion method to convert the sample into simple gases (CO₂, H₂O, N₂, and SO₂).
- Analysis Procedure:
 - Place the weighed sample into the instrument's autosampler.
 - Initiate the analysis sequence. The sample is dropped into a high-temperature furnace (typically ~900-1000°C) in an oxygen-rich environment, leading to complete combustion.
 - The resulting gases are passed through a reduction tube to convert nitrogen oxides to N₂ and are then separated by a gas chromatography column.
 - A thermal conductivity detector (TCD) measures the concentration of each gas.
- Calculation and Interpretation:
 - The instrument's software calculates the percentage of C, H, N, and S in the sample based on the detector response and the initial sample weight.
 - Compare the experimentally determined percentages with the theoretical percentages calculated from the molecular formula (C₄₈H₅₆N₆O₈S₂) to confirm the empirical formula.

Structural Relationship Diagram

The following diagram illustrates the formation of **Benzylpenicillin Benzathine** from its constituent molecules.



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Caption: Formation of **Benzylpenicillin Benzathine**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Properties of Benzylpenicillin Benzathine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8081738#benzylpenicillin-benzathine-molecular-formula-and-weight>]

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